

Physical and chemical properties of 3-Methoxy-N,N-dimethylbenzylamine

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Compound of Interest

Compound Name: 3-Methoxy-N,N-dimethylbenzylamine

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An In-depth Technical Guide to 3-Methoxy-N,N-dimethylbenzylamine

This guide provides a comprehensive overview of the physical, chemical, and safety properties of **3-Methoxy-N,N-dimethylbenzylamine**, tailored for researchers, scientists, and professionals in drug development.

Physical Properties

3-Methoxy-N,N-dimethylbenzylamine is a colorless liquid at room temperature.^[1] Its key physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C10H15NO	[1]
Molecular Weight	165.236 g/mol	[1]
Physical Form	Liquid	[1]
Color	Colorless	[1]
Boiling Point	105°C at 13 mmHg	[1]
Density	0.984 g/mL	[1]
Refractive Index	1.514	[1]
Flash Point	96°C (205°F)	[1]

Chemical Properties

This section details the chemical identifiers and reactivity of **3-Methoxy-N,N-dimethylbenzylamine**.

Property	Value	Source
IUPAC Name	1-(3-methoxyphenyl)-N,N-dimethylmethanamine	[1] [2]
CAS Number	15184-99-3	[1]
Synonyms	3-methoxybenzyl dimethylamine, 3-methoxyphenyl methyl dimethylamine	[1]
SMILES	<chem>CN(C)CC1=CC(=CC=C1)OC</chem>	[1]
InChI Key	IENUHHADGQLQLU-UHFFFAOYSA-N	[1]
Stability	Stable under proper conditions.	[3]
Incompatible Materials	Oxidizing agents.	[3]
Hazardous Decomposition	May decompose upon combustion to generate carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).	[3]

Spectroscopic Data

Spectroscopic information is crucial for the identification and characterization of **3-Methoxy-N,N-dimethylbenzylamine**.

- Mass Spectrometry: GC-MS data is available.[\[2\]](#)
- Infrared (IR) Spectra: ATR-IR and Vapor Phase IR spectra have been recorded.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectra: ¹³C NMR spectral data is available.[\[2\]](#)

Safety and Handling

3-Methoxy-N,N-dimethylbenzylamine is considered a hazardous chemical and requires careful handling.^[4]

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][4]}
- H319: Causes serious eye irritation.^{[2][4]}
- H335: May cause respiratory irritation.^{[2][4]}

Precautionary Measures:

- Handling: Use in a well-ventilated area.^{[3][4]} Wear protective gloves, clothing, and eye/face protection.^[4] Wash hands and any exposed skin thoroughly after handling.^[4] Avoid breathing dust, fume, gas, mist, vapors, or spray.^[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[3][4]} Store locked up.^[3]
- First Aid:
 - Inhalation: Move the victim to fresh air. Call a POISON CENTER or doctor if you feel unwell.^[4]
 - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.^[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.^[4]

Experimental Protocols

Synthesis of **3-Methoxy-N,N-dimethylbenzylamine** via Reductive Amination

This protocol describes the synthesis from 3-Methoxybenzaldehyde.^[5]

Materials:

- 3-Methoxybenzaldehyde (3.00 moles)
- 40% aqueous solution of dimethylamine (6.0 moles)
- 5% Palladium on activated carbon (Pd/C)
- Ethanol
- Diethyl ether
- Sodium sulfate

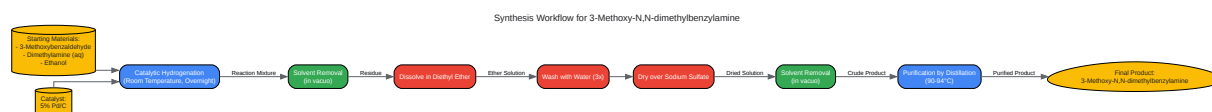
Procedure:

- Dissolve 3-Methoxybenzaldehyde (408 g, 3.00 moles) in ethanol.
- Add the 5% palladium on activated carbon catalyst (20 g).
- Introduce the dimethylamine solution (678 g of a 40% aqueous solution, 6.0 moles).
- The reaction mixture is hydrogenated via catalytic hydrogenation.
- Allow the reaction to proceed overnight at room temperature.
- Remove the solvents in vacuo.
- Dissolve the resulting residue in diethyl ether.
- Wash the ether solution three times with water.
- Dry the organic layer over sodium sulfate.
- Remove the solvents in vacuo.
- Purify the residue by distillation (boiling point 90°-94° C.) to yield the final product.^[5]

Yield: 444.9 grams (89.7%).^[5]

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **3-Methoxy-N,N-dimethylbenzylamine**.



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Caption: Experimental workflow for the synthesis of **3-Methoxy-N,N-dimethylbenzylamine**.

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References

- 1. 3-Methoxy-N,N-dimethylbenzylamine, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 3-Methoxy-N,N-dimethylbenzylamine | C₁₀H₁₅NO | CID 547434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. 3-METHOXY-N,N-DIMETHYLBENZYLAMINE synthesis - chemicalbook [chemicalbook.com]
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